

Azadirachtin synergistic effects with *Beauveria bassiana*

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Compound Focus: Azadirachtin

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Quantitative Data on Synergistic Efficacy

The table below summarizes key experimental findings on the toxicity of **Azadirachtin** and *B. bassiana* mixtures against different insect pests.

Target Pest	Optimal Ratio (Azadirachtin : <i>B. bassiana</i>)	Co-Toxicity Coefficient (CTC)	Biological Observation	Experimental Context	Source
<i>Trialeurodes vaporariorum</i> (Whitefly)	9:1, 4:1, 1:1, 1:4, 1:9	CTC > 120 (indicating synergism)	Significantly higher insecticidal effect than individual agents.	Laboratory bioassays on 3rd-instar nymphs.	[1]
<i>Bemisia tabaci</i> (Whitefly)	Not Specified (Compatible)	Not Specified	Effective control of whitefly on eggplant; neem had minimal negative effect on fungal growth.	Laboratory and field conditions.	[2]

Target Pest	Optimal Ratio (Azadirachtin : <i>B. bassiana</i>)	Co-Toxicity Coefficient (CTC)	Biological Observation	Experimental Context	Source
<i>Bemisia tabaci</i> (Whitefly)	Compatible at RD, 0.5x RD, 2x RD	Synergistic effect reported	Combined application with thiamethoxam, flonicamid, acephate, buprofezin, and azadirachtin showed synergistic pest control.	In-vitro compatibility and efficacy studies.	[3]

Detailed Experimental Protocol for Synergy Evaluation

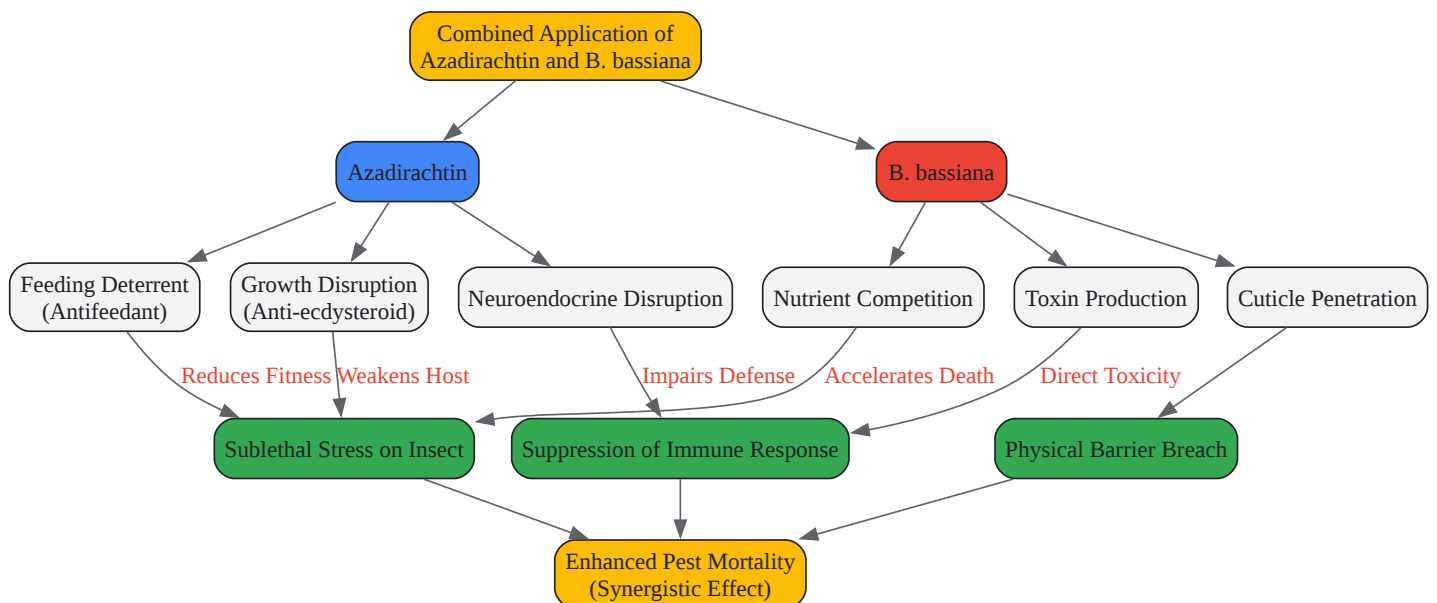
For researchers looking to replicate or validate these findings, here is a detailed methodology based on the established protocol [1].

- **Insect Rearing:** Maintain the target insect population (e.g., whiteflies) on host plants under controlled environmental conditions (e.g., 26°C ± 1°C, 75% ± 7% RH, 14:10 light/dark cycle). For bioassays, use a specific life stage, such as third-instar nymphs [1].
- **Pathogen & Insecticide Preparation:**
 - **Fungal Preparation:** Culture *B. bassiana* on Potato Dextrose Agar (PDA). Harvest spores and suspend them in a 0.1% Tween-80 solution. Determine the spore concentration using a haemocytometer and prepare a serial dilution gradient (e.g., 1×10⁴ to 1×10⁸ conidia/mL) [1].
 - **Insecticide Preparation:** Prepare a concentration gradient of **Azadirachtin** (e.g., 0.5 to 500 mg/L) [1].
- **Compatibility Testing (Critical Step):** Before synergy tests, assess the compatibility of **Azadirachtin** with the fungus. Supplement PDA medium with different concentrations of **Azadirachtin**. Inoculate with a fungal plug and measure the **mycelial growth diameter**, **spore germination rate**, and **inhibition rate** after several days of incubation to ensure the insecticide does not strongly inhibit the fungus [1] [2].
- **Bioassay of Binary Mixtures:** Prepare mixtures of **Azadirachtin** and *B. bassiana* in specific ratios (e.g., 9:1, 4:1, 1:1, 1:4, 1:9). Treat insects (e.g., by immersion or spraying) and maintain them under controlled conditions. Record mortality after a set period (e.g., 7 days) [1].
- **Data Analysis & Synergy Calculation:** Probit analysis is used to estimate the LC₅₀ (median lethal concentration) for each treatment. Synergy is quantitatively determined by calculating the **Co-Toxicity Coefficient (CTC)** [1]:

- **Toxicity Index (TI):** TI of A (**Azadirachtin**) = 100; TI of B (*B. bassiana*) = (LC₅₀ of A / LC₅₀ of B) × 100.
- **Actual TI of Mixture (M):** (LC₅₀ of A / LC₅₀ of M) × 100.
- **Theoretical TI of Mixture:** [TI of A × %(A) in M] + [TI of B × %(B) in M].
- **Co-Toxicity Coefficient (CTC):** (Actual TI of M / Theoretical TI of M) × 100.
- **Interpretation:** A **CTC > 120** indicates marked synergism; 80-120 indicates additive effects; **CTC < 80** indicates antagonism [1].

Mechanism of Action & Comparative Advantage

The synergy arises from the multi-faceted action of the combination, which overcomes the limitations of each agent used alone.



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The combination is particularly valuable for **Integrated Pest Management (IPM)** as it can reduce the required dosage of chemical insecticides, lower application costs, and delay the development of pest resistance [1].

Key Considerations for Research & Application

- **Strain and Ratio Specificity:** The synergistic effect is highly dependent on the specific strains of the fungus and the mixing ratios. Optimal ratios must be determined empirically for each target pest [1] [4].
- **Compatibility is Crucial:** Not all insecticides are compatible with *B. bassiana*. Some can significantly inhibit fungal germination and growth. Therefore, compatibility tests are an essential prerequisite for developing a successful combined formulation [4] [3].
- **Performance Variation:** It's important to note that while laboratory results are often strongly positive, the efficacy of combined formulations in greenhouse or field conditions can be more variable and may require further optimization of application methods [4].

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